

# Unveiling the Spectroscopic Signature of Chandrananimycin C: A Technical Guide

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## Compound of Interest

Compound Name: *Chandrananimycin C*

Cat. No.: B15559938

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This technical guide provides an in-depth look at the spectroscopic data of **Chandrananimycin C**, a novel anticancer antibiotic. The following sections detail the mass spectrometry and nuclear magnetic resonance (NMR) data, the experimental protocols used for their acquisition, and visualizations to aid in understanding the molecular structure and analytical workflow. The data presented is crucial for the identification, characterization, and further development of this potent natural product.

## Spectroscopic Data of Chandrananimycin C

The structural elucidation of **Chandrananimycin C** was accomplished through detailed interpretation of mass spectrometry (MS) and one- and two-dimensional NMR spectroscopy.[\[1\]](#) The quantitative data are summarized in the tables below for ease of reference and comparison.

## Mass Spectrometry Data

High-resolution mass spectrometry was utilized to determine the molecular formula of **Chandrananimycin C**.

Ion	m/z	Formula
[M+H] <sup>+</sup>	389.0925	C <sub>20</sub> H <sub>17</sub> N <sub>2</sub> O <sub>6</sub>
[M+Na] <sup>+</sup>	411.0744	C <sub>20</sub> H <sub>16</sub> N <sub>2</sub> NaO <sub>6</sub>

Table 1: High-Resolution Mass Spectrometry Data for **Chandrananimycin C**

## Nuclear Magnetic Resonance (NMR) Data

The <sup>1</sup>H and <sup>13</sup>C NMR spectra were recorded in DMSO-d<sub>6</sub> at 500 MHz and 125 MHz, respectively. These data provide the carbon-hydrogen framework of the molecule.

Position	$\delta$ H (ppm), mult. (J in Hz)	$\delta$ C (ppm)
1	-	144.2
2	-	148.9
3	-	120.5
4	7.92, s	129.8
4a	-	132.8
5a	-	134.5
6	7.69, d (8.5)	125.1
7	7.33, t (8.5)	123.8
8	7.72, d (8.5)	130.4
9	7.60, s	116.7
9a	-	141.7
10	-	182.7
1'	-	128.4
2'	7.01, d (8.5)	115.9
3'	7.89, dd (8.5, 2.0)	131.5
4'	-	162.3
5'	7.91, d (2.0)	114.8
6'	-	-
NH	11.9, br s	-
OH	10.4, br s	-

Table 2:  $^1$ H and  $^{13}$ C NMR Spectroscopic Data for **Chandrananimycin C** (in DMSO-d<sub>6</sub>)

## Experimental Protocols

The isolation and spectroscopic analysis of **Chandrananimycin C** followed a series of detailed procedures to ensure the purity and integrity of the compound.

## Isolation and Purification

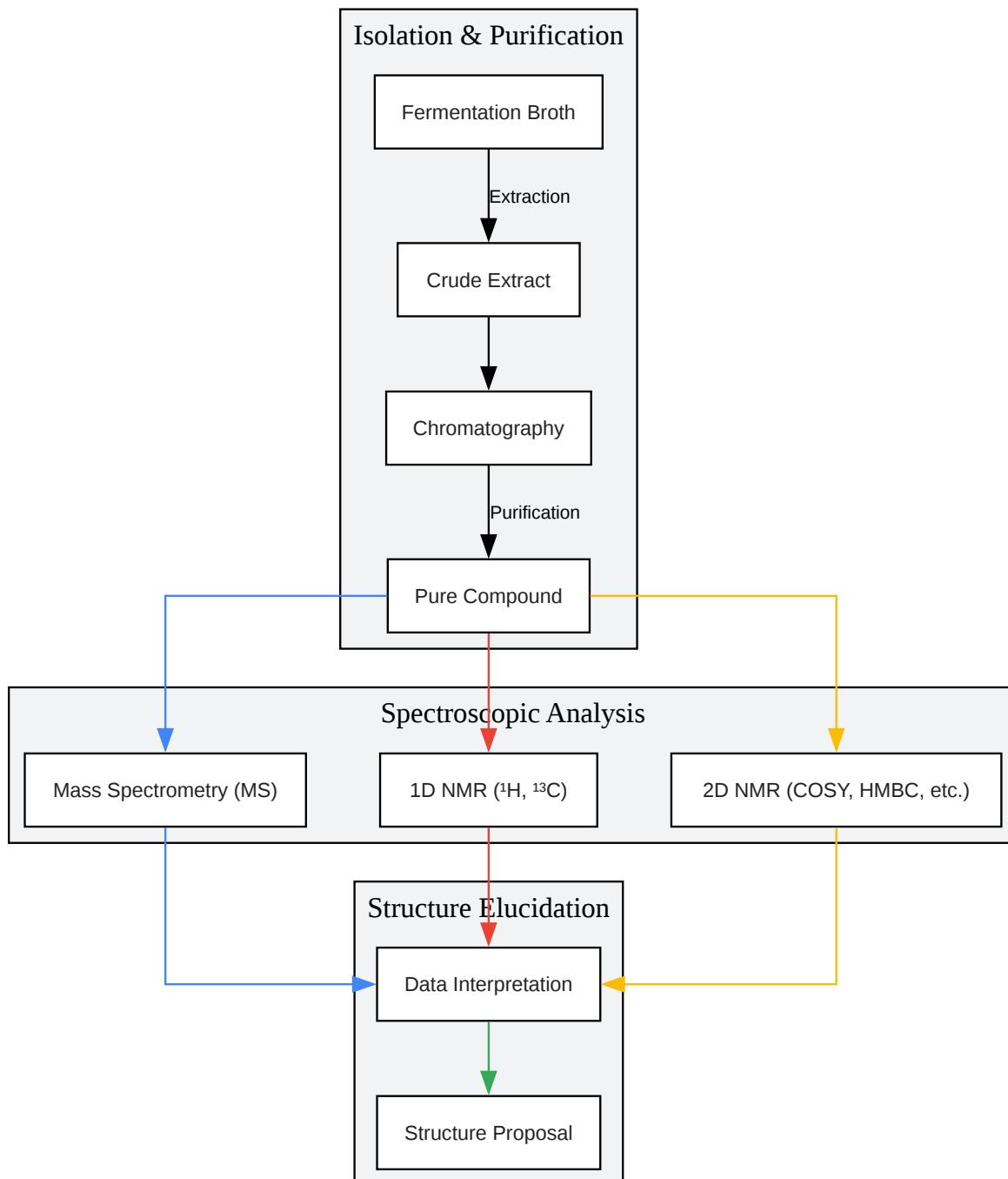
**Chandrananimycin C** was isolated from the culture broth of a marine *Actinomadura* sp. isolate M045.<sup>[1]</sup> The production of this antibiotic was achieved by varying the medium composition and growth conditions.<sup>[1]</sup> The work-up of the crude extract involved chromatographic techniques to yield the pure compound.<sup>[1]</sup>

## Spectroscopic Analysis

- NMR Spectroscopy:  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, COSY, HMQC, and HMBC spectra were recorded on a Varian Unity 500 spectrometer. Chemical shifts were referenced to the solvent signals of DMSO-d<sub>6</sub> ( $\delta\text{H}$  2.50,  $\delta\text{C}$  39.5).
- Mass Spectrometry: High-resolution mass spectra were obtained using a Finnigan MAT 95 mass spectrometer (ESI).

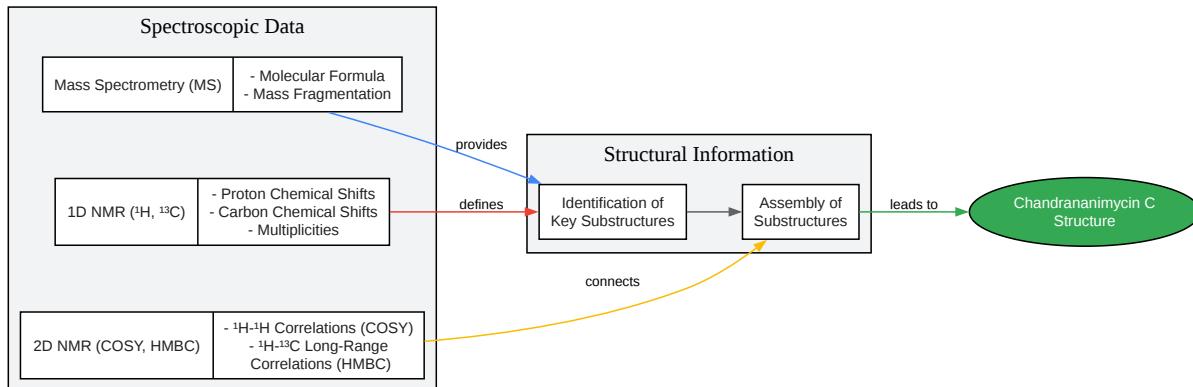
## Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis of a natural product and the key correlations used in the structure elucidation of **Chandrananimycin C**.



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Caption: General workflow for the isolation and spectroscopic analysis of a natural product.



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Caption: Logical relationships in the structure elucidation of **Chandrananimycin C**.

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## References

- 1. Chandrananimycins A approximately C: production of novel anticancer antibiotics from a marine *Actinomadura* sp. isolate M048 by variation of medium composition and growth conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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